

Potential sources of 2,4-Difluorobenzoyl Paliperidone-d4 as an impurity

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Compound of Interest

Compound Name: 2,4-Difluorobenzoyl Paliperidone-d4

Cat. No.: B1160232

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An In-depth Technical Guide to the Potential Sources of **2,4-Difluorobenzoyl Paliperidone-d4** as an Impurity

Introduction

Paliperidone, the primary active metabolite of risperidone, is an atypical antipsychotic agent widely used in the management of schizophrenia and schizoaffective disorder.^[1] Its deuterated analogue, Paliperidone-d4, serves as a crucial internal standard in bioanalytical studies to ensure accuracy and precision.^[2] The presence of impurities in active pharmaceutical ingredients (APIs) and their standards is a critical concern for drug quality, safety, and efficacy. ^[1] This technical guide provides a comprehensive overview of the potential sources of a specific impurity, **2,4-Difluorobenzoyl Paliperidone-d4**, for researchers, scientists, and drug development professionals. Understanding the origin of such impurities is paramount for developing robust control strategies and ensuring the integrity of analytical results and the final drug product.

Plausible Synthetic Pathways and Origins of 2,4-Difluorobenzoyl Paliperidone-d4

The formation of **2,4-Difluorobenzoyl Paliperidone-d4** is likely rooted in the synthesis of either the non-deuterated Paliperidone or its deuterated standard. The standard synthesis of Paliperidone involves the N-alkylation of 6-fluoro-3-(4-piperidinyl)-1,2-benzisoxazole

hydrochloride with 3-(2-chloroethyl)-9-hydroxy-2-methyl-6,7,8,9-tetrahydro-4H-pyrido[1,2-a]pyrimidin-4-one.[3][4] The impurity in question suggests the introduction of a 2,4-difluorobenzoyl moiety. A known related impurity, Risperidone difluoroketone, which is 3-[2-[4-(2,4-difluorobenzoyl)piperidin-1-yl]ethyl]-2-methyl-6,7,8,9-tetrahydro-4H-pyrido[1,2-a]pyrimidin-4-one, strongly indicates that the piperidine nitrogen is a likely site for this modification.[5]

Several scenarios could lead to the formation of this impurity:

Contamination of Starting Materials

The primary starting material, 6-fluoro-3-(4-piperidinyl)-1,2-benzisoxazole, could be contaminated with a 2,4-difluorobenzoyl analogue. This could occur if 2,4-difluorobenzoyl chloride, a reactive chemical intermediate[6][7], is used in the synthesis of other products in the same manufacturing equipment, leading to cross-contamination. Alternatively, an impurity in a raw material used to synthesize the benzisoxazole ring could introduce the difluorobenzoyl group.

Side Reactions with Contaminated Reagents

Acylating agents are sometimes used in multi-step syntheses for the protection of functional groups. If such a reagent is contaminated with 2,4-difluorobenzoyl chloride, it could lead to the unintended acylation of the piperidine nitrogen in Paliperidone or its precursors.

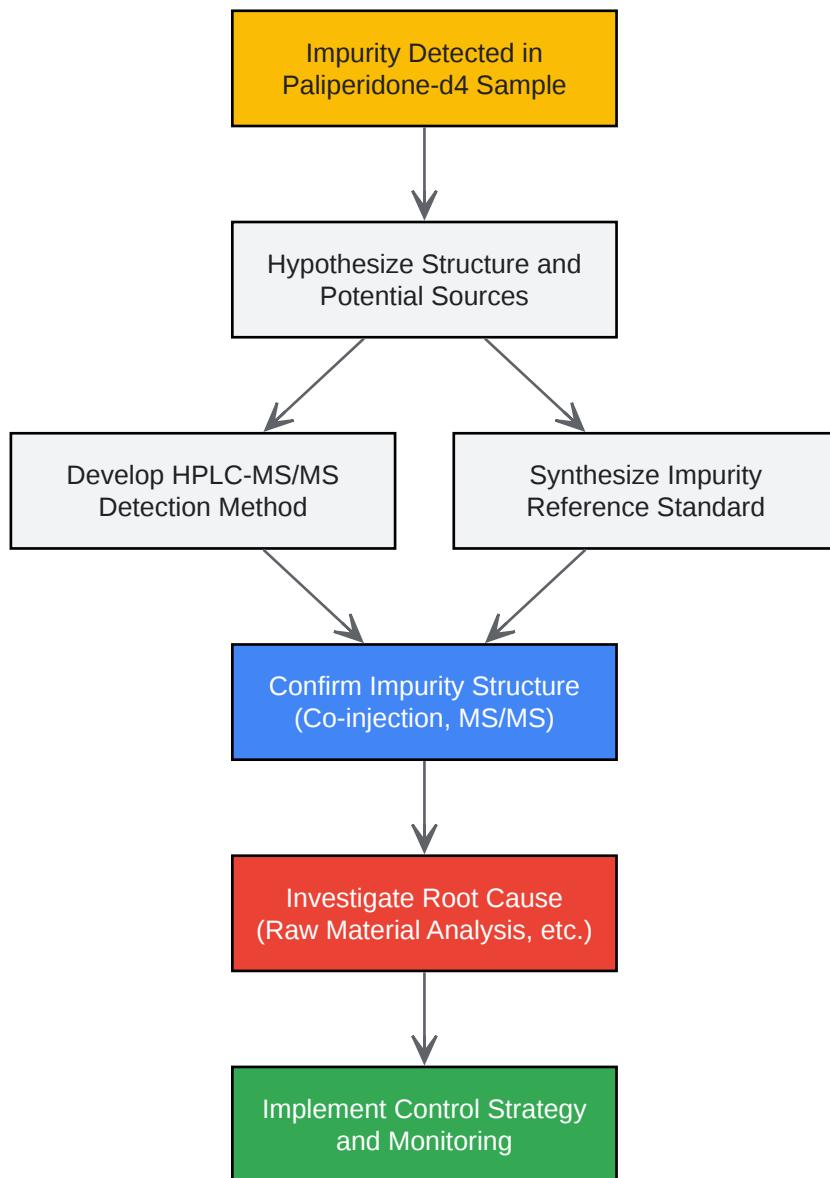
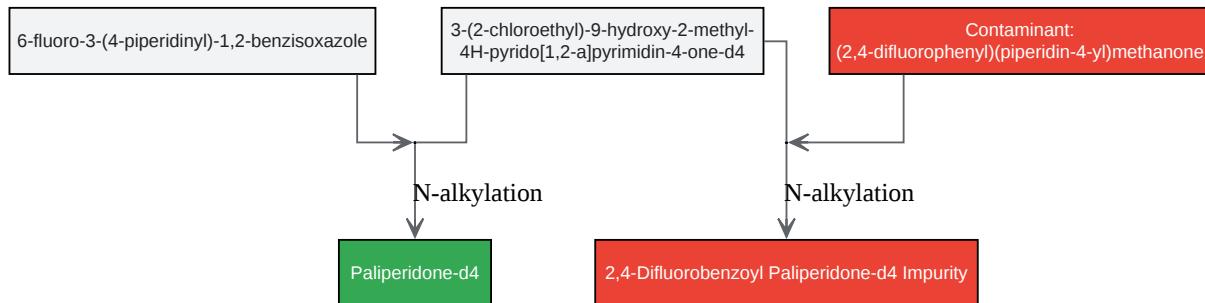
Issues in the Synthesis of the Deuterated Standard

The synthesis of deuterated compounds often involves specialized reagents and synthetic routes to introduce deuterium atoms at specific molecular positions.[8] These unique synthetic pathways may present opportunities for the formation of novel impurities. A deuterated intermediate could potentially react with a 2,4-difluorobenzoyl-containing species present as a contaminant in a reagent or solvent.

Use of an Incorrect Starting Material

In a complex manufacturing environment, the possibility of human error, such as the accidental use of an incorrect starting material, cannot be entirely dismissed. A 2,4-difluorobenzoyl-containing piperidine derivative could be mistakenly used instead of 6-fluoro-3-(4-piperidinyl)-1,2-benzisoxazole.

Below is a diagram illustrating a potential pathway for the formation of the impurity through a contaminated starting material.



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